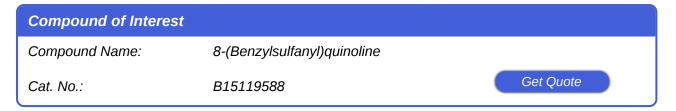


An In-depth Technical Guide to the Physicochemical Properties of 8-(Benzylsulfanyl)quinoline

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For Researchers, Scientists, and Drug Development Professionals

Introduction

8-(Benzylsulfanyl)quinoline is a sulfur-containing quinoline derivative. The quinoline scaffold is a prominent heterocyclic motif in medicinal chemistry, with numerous derivatives exhibiting a wide range of biological activities, including antimicrobial, anticancer, and anti-inflammatory properties. The introduction of a benzylsulfanyl group at the 8-position of the quinoline ring can significantly influence its physicochemical properties and biological activity. This technical guide provides a comprehensive overview of the known physicochemical properties of **8-** (Benzylsulfanyl)quinoline, detailed experimental protocols for its characterization, and a discussion of the broader context of quinoline derivatives in drug discovery.

Physicochemical Properties

A summary of the available quantitative data for **8-(Benzylsulfanyl)quinoline** is presented in the table below. It is important to note that while some experimental data is available, other properties are predicted due to the limited information in the public domain.



Property	Value	Source
Molecular Formula	C16H13NS	Calculated
Molecular Weight	251.35 g/mol	Calculated
Melting Point	Not available	-
Boiling Point	Not available	-
Solubility	Soluble in common organic solvents like ethanol, ethyl ether, and acetone. Slightly soluble in cold water, but more soluble in hot water.[1][2]	Inferred from parent compound
pKa (predicted)	4.5 - 5.0	Predicted
logP (predicted)	4.0 - 4.5	Predicted

Experimental Data and Protocols

Detailed spectroscopic and synthetic data are crucial for the unambiguous identification and further development of **8-(Benzylsulfanyl)quinoline**.

Spectroscopic Characterization

The following data has been reported for a compound identified as **8- (Benzylsulfanyl)quinoline**:

¹H NMR (Nuclear Magnetic Resonance)

A detailed ¹H NMR spectrum would reveal the chemical shifts and coupling constants of the
protons in the molecule, confirming the substitution pattern and the presence of the benzyl
and quinoline moieties.

¹³C NMR (Nuclear Magnetic Resonance)

• The ¹³C NMR spectrum provides information on the carbon skeleton of the molecule, with characteristic chemical shifts for the aromatic carbons of the quinoline and benzene rings, as



well as the methylene carbon of the benzyl group.

IR (Infrared) Spectroscopy

• The IR spectrum of **8-(Benzylsulfanyl)quinoline** would show characteristic absorption bands for C-H stretching of the aromatic rings, C=C and C=N stretching vibrations of the quinoline core, and C-S stretching. The IR spectrum of a cobalt (II) complex of **8-(benzylsulfanyl)quinoline** shows bands at 3045, 2998, 1595, 1493, 1452, 1371, 1312, 1240, 994, and 833 cm⁻¹.[3]

Mass Spectrometry (MS)

 Mass spectrometry is used to determine the molecular weight of the compound. The mass spectrum of 8-(Benzylsulfanyl)quinoline would show a molecular ion peak corresponding to its molecular weight.

Synthesis Protocols

While a specific, detailed protocol for the synthesis of **8-(Benzylsulfanyl)quinoline** is not readily available in the searched literature, a general understanding can be derived from the synthesis of related quinoline derivatives and the preparation of its metal complexes.

General Synthesis of Quinoline Derivatives: The synthesis of quinoline and its derivatives can be achieved through various named reactions, including the Skraup synthesis, Doebner-von Miller reaction, Combes synthesis, and Friedländer synthesis.[4][5][6] These methods typically involve the condensation of anilines with α,β -unsaturated carbonyl compounds, aldehydes, or ketones.

Synthesis of a Cobalt(II) Complex of **8-(Benzylsulfanyl)quinoline**: A reported procedure for the synthesis of a dichloridocobalt(II) complex with **8-(benzylsulfanyl)quinoline** provides insight into the handling of the ligand.[3]

- Materials: CoCl₂·6H₂O, **8-(benzylsulfanyl)quinoline**, Ethanol (EtOH), Diethyl ether (Et₂O).
- Procedure:



- **8-(Benzylsulfanyl)quinoline** (0.18 mmol) and CoCl₂·6H₂O (0.078 mmol) are dissolved in ethanol (20 mL).
- The mixture is heated at reflux overnight.
- The solvent is evaporated, and the resulting residue is suspended in diethyl ether.
- The solid is collected by filtration to yield a yellow-green powder.
- Crystals can be obtained by dissolving the powder in ethanol and allowing diethyl ether to diffuse into the solution.

This protocol suggests that **8-(benzylsulfanyl)quinoline** is stable under reflux conditions in ethanol.

Biological Activity and Potential Signaling Pathways

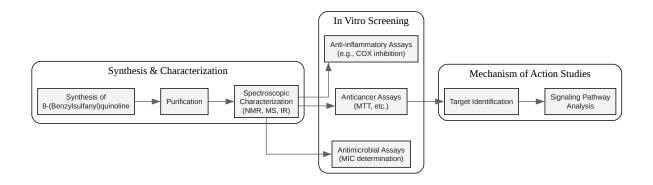
Specific biological activity data or elucidated signaling pathways for **8**-**(Benzylsulfanyl)quinoline** are not available in the current literature. However, the broader class of quinoline derivatives is known to possess a wide range of pharmacological activities.[7] [8][9][10]

Potential Areas of Biological Investigation: Given the known activities of quinoline compounds, **8-(Benzylsulfanyl)quinoline** could be a candidate for investigation in the following areas:

- Antimicrobial Activity: Quinoline derivatives have been extensively studied for their antibacterial and antifungal properties.[11]
- Anticancer Activity: Many quinoline-based compounds have shown potent anticancer activity through various mechanisms.[10]
- Anti-inflammatory Activity: The quinoline scaffold is present in several anti-inflammatory agents.
- Antimalarial Activity: Quinoline derivatives, such as chloroquine and primaquine, are cornerstone drugs in the treatment of malaria.



The following diagram illustrates a general workflow for the preliminary biological evaluation of a novel quinoline derivative like **8-(Benzylsulfanyl)quinoline**.



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A general workflow for the synthesis, characterization, and biological evaluation of a novel quinoline derivative.

Conclusion

8-(Benzylsulfanyl)quinoline is a molecule of interest within the broader family of biologically active quinoline derivatives. While a complete physicochemical profile is not yet publicly available, this guide consolidates the existing experimental and predicted data. Further research is warranted to determine its full range of physicochemical properties, establish robust synthetic procedures, and explore its potential biological activities and mechanisms of action. The information provided herein serves as a valuable resource for researchers and professionals in the field of drug discovery and development who are interested in exploring the potential of this and related quinoline compounds.

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References

- 1. Quinoline Wikipedia [en.wikipedia.org]
- 2. Quinoline | C9H7N | CID 7047 PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. trans-Bis[8-(benzylsulfanyl)quinoline-κ2 N,S]dichloridocobalt(II) PMC [pmc.ncbi.nlm.nih.gov]
- 4. iipseries.org [iipseries.org]
- 5. researchgate.net [researchgate.net]
- 6. uop.edu.pk [uop.edu.pk]
- 7. Synthesis and Biological Evaluation of 8-Quinolinamines and Their Amino Acid Conjugates as Broad-Spectrum Anti-infectives - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Investigating biological activity spectrum for novel quinoline analogues PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- 10. Synthesis of 8-Hydroxyquinoline Derivatives as Novel Antitumor Agents PMC [pmc.ncbi.nlm.nih.gov]
- 11. ijshr.com [ijshr.com]
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